

# Dodecyl Isobutyrate: A Technical Guide for Flavor and Fragrance Applications

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## Compound of Interest

Compound Name: Dodecyl isobutyrate

Cat. No.: B1330305

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## Introduction

**Dodecyl isobutyrate**, also known as dodecyl 2-methylpropanoate, is a synthetic ester that has carved a niche in the flavor and fragrance industry. Its unique organoleptic properties, characterized by a subtle fruity and fatty profile, make it a valuable component in the creation of complex flavor and aroma compositions. This technical guide provides an in-depth overview of **dodecyl isobutyrate**, covering its physicochemical properties, synthesis, applications, and the analytical and sensory evaluation methodologies relevant to its use. This document is intended for researchers, chemists, and product development professionals in the flavor, fragrance, and related industries.

## Physicochemical Properties

**Dodecyl isobutyrate** is a colorless liquid with a faint, oily, and fruity aroma.<sup>[1]</sup> Its high molecular weight and low vapor pressure contribute to its longevity and fixative properties in fragrance formulations. A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Dodecyl Isobutyrate**

Property	Value	Reference
Molecular Formula	C16H32O2	[1]
Molecular Weight	256.43 g/mol	[1]
CAS Number	6624-71-1	[1][2]
Appearance	Colorless clear liquid (est.)	[1]
Specific Gravity	0.854 - 0.860 @ 20°C	[1]
Refractive Index	1.432 - 1.436 @ 20°C	[1]
Boiling Point	299.00 °C @ 760.00 mm Hg	[1]
Vapor Pressure	0.001 mmHg @ 25.00 °C (est.)	[1]
Flash Point	274.00 °F (134.44 °C) TCC	[1]
Solubility	Soluble in alcohol; Insoluble in water	[1]
logP (o/w)	6.743 (est.)	[1]
FEMA Number	3452	[1][2]

## Synthesis of Dodecyl Isobutyrate

The most common method for synthesizing **dodecyl isobutyrate** is through the Fischer esterification of dodecanol (lauryl alcohol) with isobutyric acid, typically in the presence of an acid catalyst. Alternatively, more reactive derivatives of isobutyric acid, such as isobutyryl chloride or isobutyric anhydride, can be used.

## Experimental Protocol: Fischer Esterification

Objective: To synthesize **dodecyl isobutyrate** from dodecanol and isobutyric acid.

Materials:

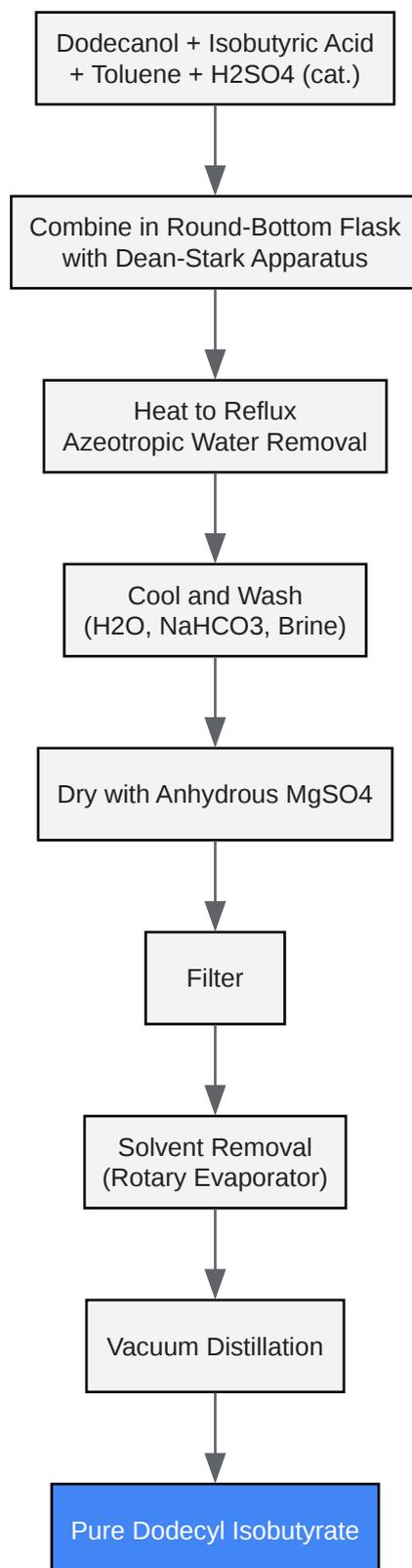
- Dodecanol
- Isobutyric acid

- Sulfuric acid (concentrated, as catalyst)
- Toluene (for azeotropic removal of water)
- Sodium bicarbonate solution (5%, aqueous)
- Brine (saturated sodium chloride solution, aqueous)
- Anhydrous magnesium sulfate
- Dean-Stark apparatus
- Round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Rotary evaporator

#### Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a Dean-Stark apparatus, reflux condenser, and magnetic stirrer, combine equimolar amounts of dodecanol and isobutyric acid. Add toluene as a solvent.
- **Catalysis:** Slowly add a catalytic amount of concentrated sulfuric acid to the reaction mixture.
- **Reflux:** Heat the mixture to reflux. Water produced during the esterification will be azeotropically removed with toluene and collected in the Dean-Stark trap. Continue the reaction until the theoretical amount of water is collected.
- **Work-up:** Cool the reaction mixture to room temperature. Transfer the mixture to a separatory funnel and wash sequentially with water, 5% sodium bicarbonate solution (to neutralize the acid catalyst and any unreacted isobutyric acid), and brine.

- Drying: Dry the organic layer over anhydrous magnesium sulfate.
- Solvent Removal: Filter to remove the drying agent and concentrate the filtrate using a rotary evaporator to remove the toluene.
- Purification: The crude **dodecyl isobutyrate** can be further purified by vacuum distillation to yield the final product.



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**Caption:** General workflow for the synthesis of **dodecyl isobutyrate**.

## Flavor and Fragrance Profile

**Dodecyl isobutyrate** is valued for its subtle and versatile organoleptic profile.

- Odor: It possesses a low-strength, faint odor described as oily, fatty, and fruity.[1]
- Flavor: The taste profile is not extensively detailed in publicly available literature, but its applications suggest a character that complements fruity and savory notes.

Due to its low volatility, it functions as a modifier and fixative in fragrance compositions, enhancing the longevity of more volatile top and middle notes. The recommended usage level is up to 5.0% in the final fragrance concentrate.[1]

## Applications in Flavor and Fragrance

**Dodecyl isobutyrate** is used as a flavoring and fragrance agent in a variety of consumer products.

- Fragrances: It is incorporated into perfumes, colognes, and personal care products like soaps, lotions, and shampoos to impart a subtle fruity-fatty character and to improve the overall stability and tenacity of the scent.
- Flavors: As a flavoring substance, it can be used in food products where a mild, fruity, and slightly waxy note is desired. Its regulatory status includes a FEMA GRAS™ designation (FEMA number 3452).[1][2]

## Analytical Methods

The identification and quantification of **dodecyl isobutyrate** in complex matrices like essential oils, fragrance compounds, and food products are typically performed using chromatographic techniques.

## Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

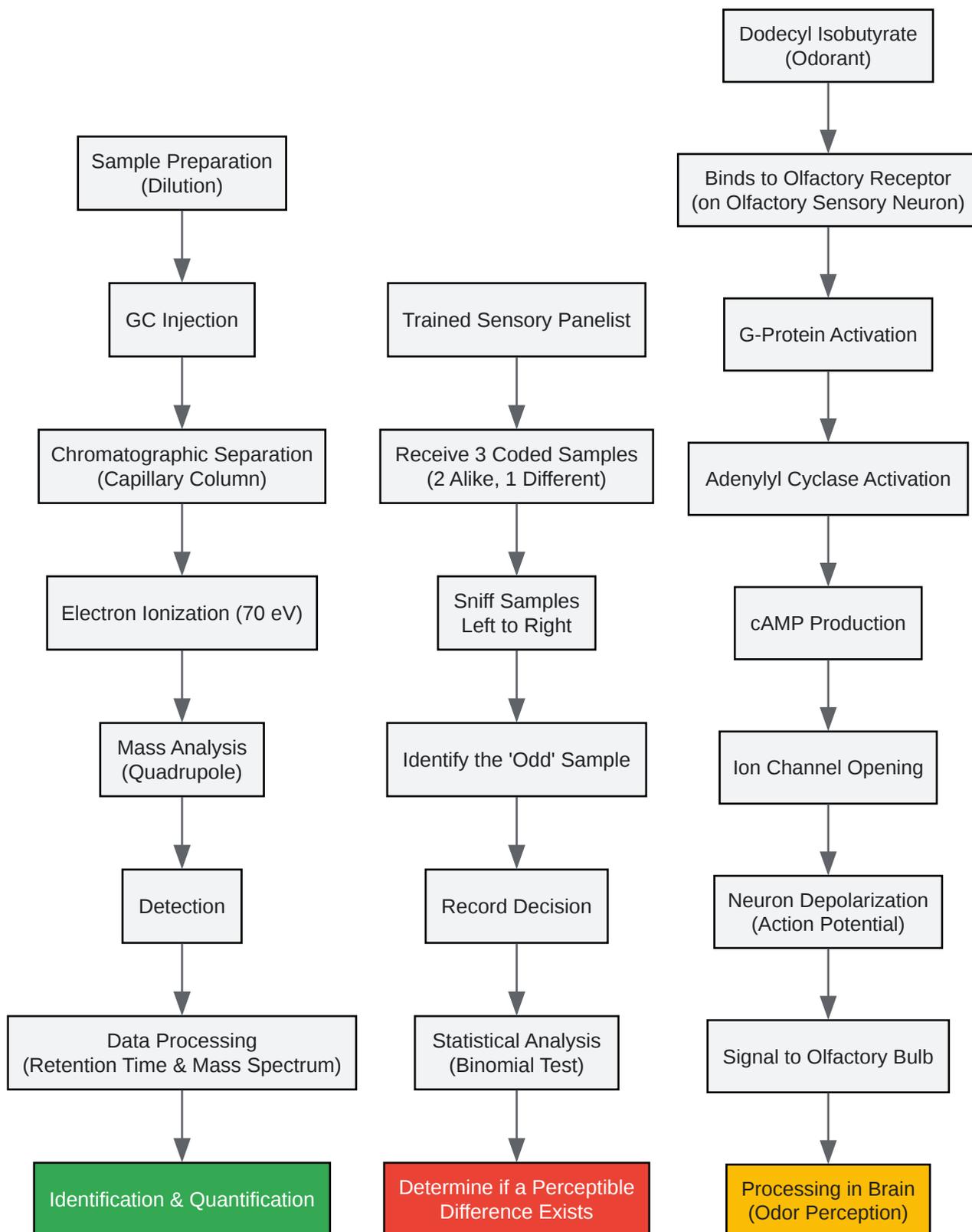
Objective: To identify and quantify **dodecyl isobutyrate** in a sample.

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Capillary column suitable for flavor and fragrance analysis (e.g., DB-5ms, HP-5ms)
- Autosampler

Procedure:

- Sample Preparation: Dilute the sample containing **dodecyl isobutyrate** in a suitable solvent (e.g., ethanol, hexane) to a concentration within the calibrated range of the instrument.
- GC Conditions:
  - Injector Temperature: 250°C
  - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min)
  - Oven Temperature Program: Start at a low temperature (e.g., 60°C), hold for a few minutes, then ramp up to a final temperature (e.g., 280°C) at a controlled rate (e.g., 5°C/min).
  - Injection Mode: Split or splitless, depending on the concentration of the analyte.
- MS Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV
  - Mass Range: Scan from m/z 40 to 400
  - Ion Source Temperature: 230°C
  - Quadrupole Temperature: 150°C
- Data Analysis: Identify **dodecyl isobutyrate** by comparing its retention time and mass spectrum with that of an authentic standard. Quantify using a calibration curve prepared from standards of known concentrations.



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